

Comparative Analysis of Antioxidant Activity: o-Cumylphenol vs. Butylated Hydroxytoluene (BHT)

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Compound of Interest		
Compound Name:	o-Cumylphenol	
Cat. No.:	B105481	Get Quote

A detailed examination of the free radical scavenging capabilities of **o-Cumylphenol** and the widely-used synthetic antioxidant, Butylated hydroxytoluene (BHT), reveals nuances in their efficacy. While both phenolic compounds exhibit antioxidant properties by donating a hydrogen atom to neutralize free radicals, their structural differences influence their activity.

This guide provides a comparative analysis of the antioxidant activity of **o-Cumylphenol** and BHT, summarizing available data, outlining experimental methodologies for antioxidant capacity assessment, and visualizing the underlying mechanisms and workflows. This information is intended for researchers, scientists, and professionals in drug development and material science to facilitate an informed selection of antioxidant agents for various applications.

Quantitative Comparison of Antioxidant Activity

Direct comparative studies providing IC50 values for **o-Cumylphenol** using standard antioxidant assays like DPPH and ABTS are not readily available in the public domain. However, the antioxidant activity of BHT is well-documented. The table below presents typical antioxidant activity values for BHT to serve as a benchmark. The activity of **o-Cumylphenol** is generally recognized in industrial applications, though quantitative public data is scarce.



Compound	Assay	IC50 Value	Reference Compound
Butylated Hydroxytoluene (BHT)	DPPH	~202.35 μg/mL	-

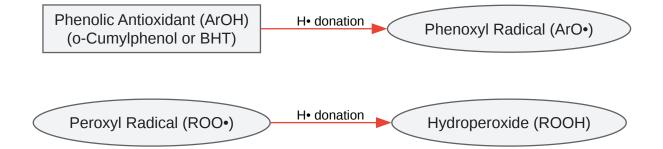
Note: IC50 value represents the concentration of the antioxidant required to scavenge 50% of the free radicals in the assay. A lower IC50 value indicates higher antioxidant activity. The provided BHT value is indicative and can vary based on specific experimental conditions.

Mechanism of Antioxidant Action

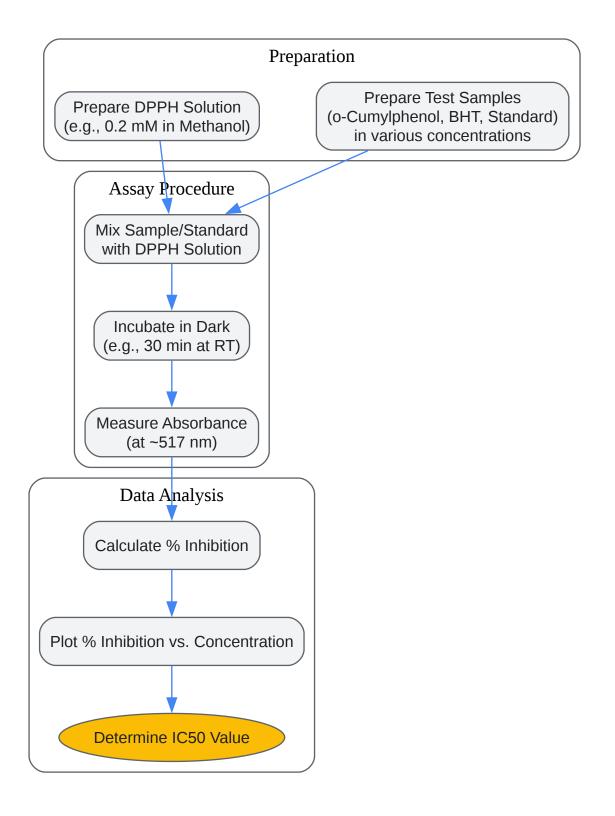
Both **o-Cumylphenol** and BHT function as antioxidants primarily through a free radical scavenging mechanism. As phenolic compounds, they can donate the hydrogen atom from their hydroxyl (-OH) group to a free radical, thus neutralizing it and terminating the oxidative chain reaction.[1] The resulting phenoxyl radical is stabilized by resonance within the aromatic ring, making it less reactive and less likely to propagate further oxidation.[1]

The general mechanism can be depicted as follows:









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References

- 1. o-Cumylphenol | 18168-40-6 | Benchchem [benchchem.com]
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